

Unveiling the Solubility of TAMRA Amine 5-Isomer in DMSO: A Technical Guide

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Compound of Interest

Compound Name: TAMRA amine, 5-isomer

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of 5-Carboxytetramethylrhodamine (TAMRA) amine, 5-isomer, in dimethyl sulfoxide (DMSO). Aimed at professionals in research and drug development, this document synthesizes available data, presents detailed experimental protocols, and offers visual representations of relevant workflows to facilitate the effective use of this popular fluorescent dye.

Core Topic: Solubility of 5-TAMRA Amine in DMSO

5-TAMRA (5-Carboxytetramethylrhodamine) and its derivatives are widely utilized fluorescent labels in molecular biology and related fields for the labeling of biomolecules such as proteins and nucleic acids. A thorough understanding of their solubility in common laboratory solvents like DMSO is critical for the preparation of stock solutions, ensuring accurate concentration measurements, and the successful execution of labeling experiments.

While many suppliers describe the solubility of **TAMRA amine, 5-isomer** in DMSO as "good," precise quantitative data is not always readily available for this specific isomer.^{[1][2][3]} However, data for closely related TAMRA compounds can provide valuable insights.

Quantitative Solubility Data

To provide a clear reference, the following table summarizes the available quantitative solubility data for 5-TAMRA and its amine-reactive succinimidyl ester (SE) derivative in DMSO.

Compound	Reported Solubility in DMSO	Source
5-TAMRA (free acid)	50 mg/mL (116.16 mM)	MedChemExpress[4]
5-TAMRA SE	Soluble to 50 mM	R&D Systems

Note: The solubility of fluorescent dyes can be influenced by factors such as the purity of the compound, the presence of moisture in the DMSO, and the ambient temperature. It is often recommended to use anhydrous DMSO and sonication to aid dissolution, especially for preparing concentrated stock solutions.[4]

Experimental Protocol: Determination of 5-TAMRA Amine Solubility in DMSO

The following protocol outlines a general method for determining the solubility of **5-TAMRA amine, 5-isomer**, in DMSO. This method is adapted from standard laboratory practices for solubility assessment of fluorescent dyes.

Objective: To determine the maximum concentration at which **5-TAMRA amine, 5-isomer**, can be dissolved in DMSO at room temperature without forming a precipitate.

Materials:

- **5-TAMRA amine, 5-isomer** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge
- Spectrophotometer
- Calibrated micropipettes
- Microcentrifuge tubes (e.g., 1.5 mL)

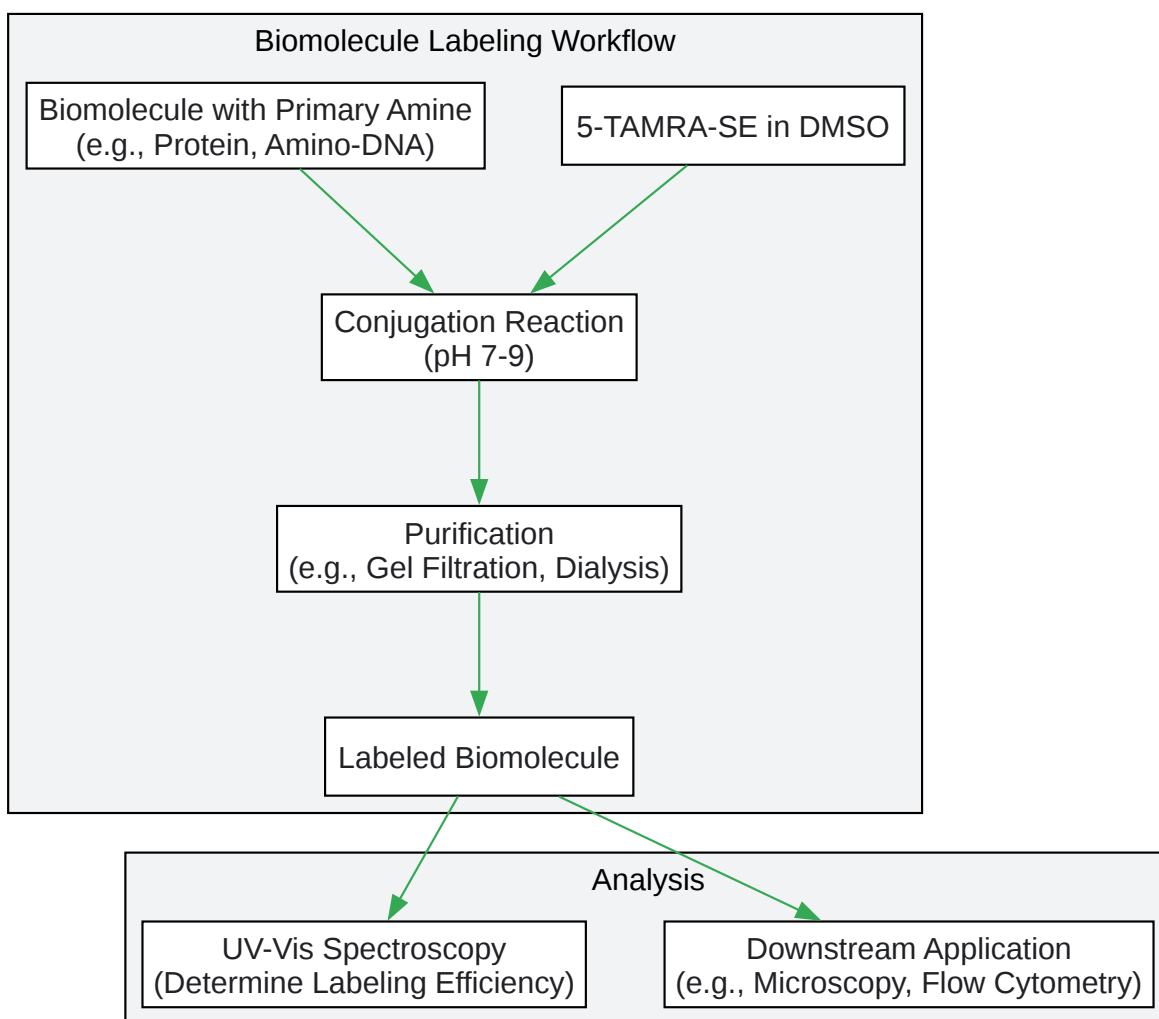
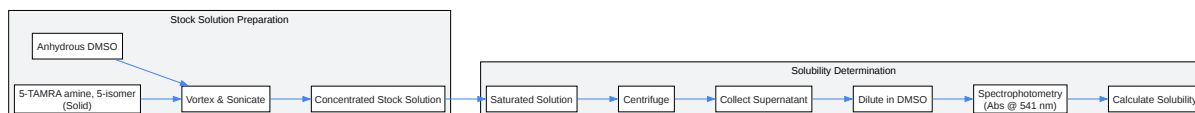
Procedure:

- Preparation of a Saturated Solution:
 - Add a small, known excess amount of **5-TAMRA amine, 5-isomer**, to a microcentrifuge tube.
 - Add a specific volume of anhydrous DMSO (e.g., 100 μ L) to the tube.
 - Vortex the mixture vigorously for 2-5 minutes to facilitate dissolution.
 - Allow the suspension to equilibrate at room temperature for at least one hour, protected from light.
- Separation of Undissolved Solute:
 - Centrifuge the suspension at high speed (e.g., 14,000 x g) for 10 minutes to pellet the undissolved solid.
- Preparation of a Diluted Sample for Measurement:
 - Carefully aspirate a known volume of the clear supernatant (e.g., 10 μ L) without disturbing the pellet.
 - Dilute the supernatant in a fresh tube with a known volume of DMSO (e.g., 990 μ L) to bring the absorbance within the linear range of the spectrophotometer.
- Spectrophotometric Analysis:
 - Measure the absorbance of the diluted solution at the maximum absorption wavelength (λ_{max}) of 5-TAMRA in DMSO (approximately 541 nm).[\[2\]](#)[\[3\]](#)
 - Use pure DMSO as a blank.
- Calculation of Solubility:
 - Calculate the concentration of the diluted sample using the Beer-Lambert law ($A = \epsilon bc$), where:

- A is the measured absorbance.
- ϵ is the molar extinction coefficient of 5-TAMRA in DMSO (approximately 84,000 $\text{M}^{-1}\text{cm}^{-1}$).[\[2\]](#)[\[3\]](#)
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the diluted sample.
- Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution, which represents the solubility.

Visualizing Experimental Workflows

The following diagrams, generated using Graphviz, illustrate key experimental workflows involving TAMRA derivatives.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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